

# A Comparative Guide to SmCo5 and Sm2Co17 Magnets for Research Applications

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Samarium cobalt (SmCo) magnets are a class of rare-earth permanent magnets highly valued for their exceptional magnetic strength, thermal stability, and resistance to corrosion.[1][2] These characteristics make them indispensable in demanding applications across aerospace, medical devices, and high-performance motors.[1][3] SmCo magnets are primarily available in two major series: SmCo5 (1:5) and Sm2Co17 (2:17), each offering a distinct set of properties that cater to specific performance requirements.[4][5] This guide provides a detailed comparison of SmCo5 and Sm2Co17 magnets, supported by quantitative data and an overview of the experimental protocols used for their characterization, to assist researchers, scientists, and drug development professionals in selecting the optimal material for their applications.

## **Performance Comparison at a Glance**

The second generation of SmCo magnets, Sm2Co17, generally offers superior magnetic performance and thermal stability compared to the first-generation SmCo5.[6][7] This is attributed to its more complex composition and microstructure.[1][8] However, SmCo5 exhibits better corrosion resistance and is less brittle, making it easier to machine.[6] The selection between the two is, therefore, a trade-off based on the specific demands of the application.[6]

#### **Key Differences in Composition and Structure**

SmCo5 magnets are composed of approximately 36% **samarium** and 64% cobalt, with a hexagonal crystal structure.[1] The manufacturing process for SmCo5 is generally less complex than that for Sm2Co17.[1]



In contrast, Sm2Co17 magnets have a more intricate composition, typically consisting of about 25% **samarium**, 50% cobalt, and the remainder made up of elements such as iron, copper, and zirconium.[1][7] This complex formulation results in a rhombohedral crystal structure and is a key factor in its enhanced magnetic properties and thermal stability.[1][8] The presence of iron, however, can make Sm2Co17 slightly more susceptible to corrosion in humid environments, sometimes necessitating a protective coating.[7][9]

## **Quantitative Performance Data**

The following tables summarize the key magnetic, thermal, and physical properties of SmCo5 and Sm2Co17 magnets, providing a clear basis for comparison.

Table 1: Magnetic Properties

Property	SmCo5	Sm2Co17	Unit
Remanence (Br)	0.9 - 1.15[4]	1.0 - 1.25[4]	Т
Coercivity (Hcb)	600 - 2000[4]	450 - 1600[4]	kA/m
Intrinsic Coercivity (Hci)	Lower[1]	Higher[1]	kA/m
Maximum Energy Product (BH)max	16 - 25[4]	24 - 33[1]	MGOe

**Table 2: Thermal Properties** 



Property	SmCo5	Sm2Co17	Unit
Maximum Operating Temperature	250 - 300[4]	350 - 550[4]	°C
Curie Temperature (Tc)	~720[4]	~800[4]	°C
Reversible Temp.  Coefficient of Br $(\alpha)$	~ -0.03[4]	~ -0.02[4]	%/°C
Reversible Temp. Coefficient of Hci (β)	~ -0.05[10]	~ -0.03[10]	%/°C

Table 3: Physical Properties

Property	SmCo5	Sm2Co17	Unit
Density	~8.2[4]	~8.3[4]	g/cm <sup>3</sup>
Vickers Hardness	450 - 500[4]	450 - 500[4]	Vickers
Thermal Expansion (parallel to magnetization)	8 x 10 <sup>-6</sup> [4]	8.5 x 10 <sup>-6</sup> [4]	/°C
Thermal Expansion (perpendicular to magnetization)	12 x 10 <sup>-6</sup> [4]	11 x 10 <sup>-6</sup> [4]	/°C
Thermal Conductivity	12[4]	11[4]	W/m·K
Electrical Resistivity	8 - 10[4]	8 - 10[4]	μΩ·cm

## **Experimental Protocols for Magnet Characterization**

The accurate characterization of SmCo magnets is crucial for ensuring their performance in critical applications. Standardized methods and specialized instrumentation are employed to measure their magnetic and thermal properties.



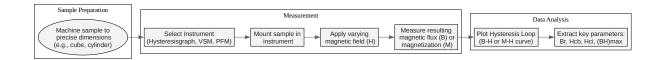
#### **Measurement of Magnetic Properties (Hysteresis Loop)**

The primary magnetic properties, including remanence (Br), coercivity (Hcb), intrinsic coercivity (Hci), and maximum energy product ((BH)max), are determined from the magnetic hysteresis loop. This loop is a plot of the magnetic flux density (B) or magnetization (M) as a function of an applied magnetic field (H).[11][12] The standard test method for these measurements is outlined in ASTM A977.[8]

Several instruments can be used to generate the hysteresis loop:

- Hysteresisgraph (Permeameter): This is a closed-circuit measurement technique where the
  magnet sample is placed between the poles of an electromagnet.[6][13] By varying the
  current to the electromagnet, a changing magnetic field is applied to the sample, and the
  resulting magnetic flux is measured by sensing coils.[13] This method is well-suited for
  determining the intrinsic properties of the material.[13]
- Vibrating Sample Magnetometer (VSM): In a VSM, the sample is vibrated at a constant
  frequency within a uniform magnetic field.[1][7] The oscillating magnetic moment of the
  sample induces a voltage in a set of pick-up coils, which is proportional to the sample's
  magnetization.[7] VSMs are versatile and can measure various sample types over a wide
  range of temperatures.[1]
- Pulsed Field Magnetometer (PFM): A PFM uses a short, high-energy magnetic field pulse to
  magnetize and demagnetize the sample.[10] This technique is particularly useful for
  characterizing modern high-coercivity materials that are difficult to saturate with conventional
  electromagnets.[3][10]

The general workflow for magnetic property characterization is as follows:





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Fig. 1: General workflow for magnetic property characterization.

#### **Determination of Thermal Properties**

Temperature Coefficients: The reversible temperature coefficients of remanence ( $\alpha$ ) and intrinsic coercivity ( $\beta$ ) quantify how these properties change with temperature.[14][15] The measurement involves recording the magnetic properties at different temperatures (e.g., 20°C and 150°C) and calculating the percentage change per degree Celsius.[14][15] This is typically done using a VSM or Hysteresisgraph equipped with a temperature-controlled sample chamber.[16] The formulas used are:

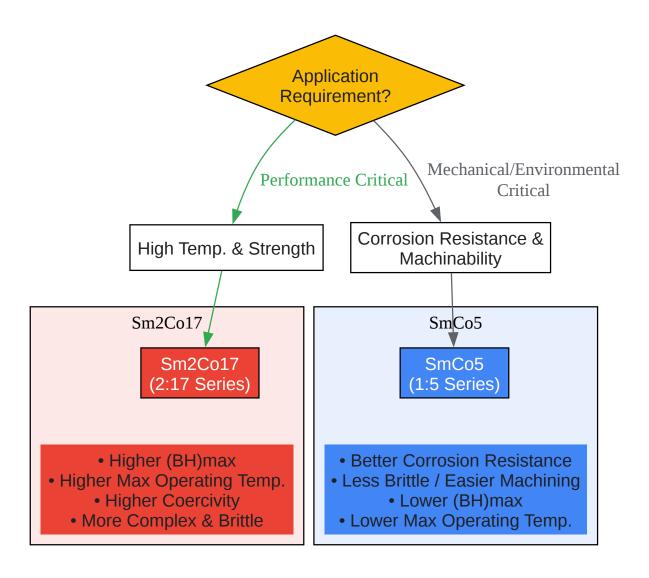
$$\alpha = [Br(T_2) - Br(T_1)] / [Br(T_1) * (T_2 - T_1)] * 100\% \beta = [Hci(T_2) - Hci(T_1)] / [Hci(T_1) * (T_2 - T_1)] * 100\%$$

Curie Temperature (Tc): The Curie temperature is the point at which the material loses its permanent magnetic properties and becomes paramagnetic.[17] One common method to determine Tc involves heating the sample in a furnace and measuring its magnetic permeability or the induced voltage in a secondary coil as a function of temperature. A sharp drop in the measured value indicates the Curie point.[2][17]

#### **Logical Comparison of Key Performance Metrics**

The choice between SmCo5 and Sm2Co17 is driven by the specific requirements of the application, particularly concerning magnetic strength, temperature stability, and mechanical properties.





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Fig. 2: Decision logic for selecting between SmCo5 and Sm2Co17.

#### **Applications**

The distinct properties of SmCo5 and Sm2Co17 lead to their use in different high-performance applications.

SmCo5: Due to its better machinability and corrosion resistance, SmCo5 is often preferred
for applications requiring intricate shapes, such as in some electrical motors, generators, and
magnetic sensors.[1]



Sm2Co17: The superior magnetic strength and exceptional thermal stability of Sm2Co17
make it the material of choice for the most demanding environments.[1][4] This includes
aerospace and defense systems, medical devices like MRI machines, and high-performance
automotive applications.[1][3]

#### Conclusion

In summary, both SmCo5 and Sm2Co17 are high-performance rare-earth magnets with excellent thermal stability. Sm2Co17 offers a higher maximum energy product and can operate at significantly higher temperatures, making it ideal for applications where magnetic performance is paramount.[1][4] Conversely, SmCo5 provides a more cost-effective and mechanically robust solution with superior corrosion resistance, suitable for applications where these factors are more critical than achieving the absolute highest magnetic output.[6] A thorough understanding of the trade-offs between their respective properties, as detailed in this guide, is essential for making an informed selection for any given research or development project.

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